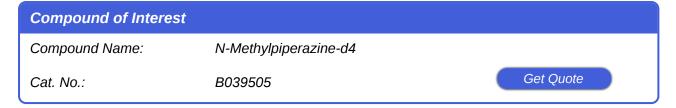


A Technical Guide to High-Purity N-Methylpiperazine-d4 for Research Applications

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Authored for: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of commercially available high-purity **N-Methylpiperazine-d4** (NMP-d4), an isotopically labeled compound crucial for advanced analytical studies. It details supplier specifications, essential experimental protocols for its use as an internal standard, and visual workflows to guide researchers in its application.

Commercial Supplier Specifications

N-Methylpiperazine-d4 is a deuterated analog of N-Methylpiperazine, widely used as an internal standard in quantitative mass spectrometry assays for pharmacokinetic and drug metabolism studies.[1] The quality and purity of the labeled compound are paramount for generating accurate and reproducible data. Several specialized chemical suppliers offer high-purity grades of NMP-d4. The following table summarizes the specifications from prominent vendors.



Supplier	Product Number	Isotopic Purity (Atom % D)	Chemical Purity	CAS Number	Notes
CDN Isotopes	D-5877	≥ 98%[2]	Not specified, requires re- analysis after three years[2]	343864-02- 8[2]	Sold in neat form. Labeled as corrosive and flammable.[2]
LGC Standards	CDN-D-5877	98%[3][4]	≥ 98%[3][4]	343864-02- 8[4]	Labeled at the 3,3,5,5 positions.[3]
Alfa Chemistry	343864-02-8	Not Specified	≥ 98%[6]	343864-02- 8[6]	For research use.[6]
MedChemEx press	HY-137139S	Not Specified	Not Specified	343864-02-8	Deuterium labeled N- Methylpipera zine.[1][7]

Note: Purity and specifications are subject to batch-to-batch variability. Always refer to the supplier's Certificate of Analysis (CoA) for the most accurate information.[8][9][10][11][12]

Experimental Protocols

The primary application of NMP-d4 is as an internal standard (IS) in bioanalytical methods, particularly LC-MS/MS, to correct for analyte loss during sample preparation and instrumental variability.

Objective: To prepare accurate and stable stock solutions of NMP-d4 for use as an internal standard.

Materials:

N-Methylpiperazine-d4 (neat)



- Methanol or Acetonitrile (LC-MS grade)
- Calibrated analytical balance
- Class A volumetric flasks and pipettes
- Amber glass vials for storage

Methodology:

- Stock Solution (1 mg/mL):
 - 1. Allow the NMP-d4 vial to equilibrate to room temperature before opening.
 - 2. Accurately weigh approximately 10 mg of neat NMP-d4 into a tared weigh boat.
 - 3. Transfer the weighed compound into a 10 mL Class A volumetric flask.
 - 4. Rinse the weigh boat with the diluent (e.g., Methanol) and add to the flask to ensure a quantitative transfer.
 - 5. Add diluent to the flask, vortexing to dissolve the compound completely.
 - 6. Bring the final volume to the 10 mL mark with the diluent. Mix thoroughly by inversion.
 - 7. Transfer the stock solution to a labeled amber glass vial and store at -20°C.
- Working Solution (10 µg/mL):
 - 1. Perform a serial dilution from the 1 mg/mL stock solution.
 - 2. Pipette 100 μ L of the stock solution into a 10 mL volumetric flask.
 - 3. Dilute to the 10 mL mark with the appropriate solvent (typically matching the initial mobile phase conditions, e.g., 50:50 Acetonitrile:Water).
 - 4. This working solution is now ready to be used for spiking into calibration standards, quality controls, and unknown samples.



Objective: To extract a target analyte from a biological matrix (e.g., plasma) using NMP-d4 as an internal standard.

Materials:

- Human plasma samples (blank, standards, QCs, unknowns)
- NMP-d4 working solution (10 μg/mL)
- Analyte working solution (for standards and QCs)
- Acetonitrile containing 0.1% formic acid (Precipitation Solvent)
- Microcentrifuge tubes (1.5 mL)
- Microcentrifuge
- HPLC vials with inserts

Methodology:

- Sample Aliquoting: Pipette 100 μL of plasma (blank, standard, QC, or unknown) into a clean
 1.5 mL microcentrifuge tube.
- Internal Standard Spiking: Add 10 μ L of the NMP-d4 working solution to every tube except for the blank matrix sample.
- Analyte Spiking: For calibration standards and QCs, add the appropriate volume of the analyte working solution. For unknown samples, add 10 μL of the diluent.
- Protein Precipitation: Add 300 μL of ice-cold Acetonitrile with 0.1% formic acid to each tube.
- Vortexing: Vortex each tube vigorously for 1 minute to ensure thorough mixing and protein denaturation.
- Centrifugation: Centrifuge the tubes at 14,000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.

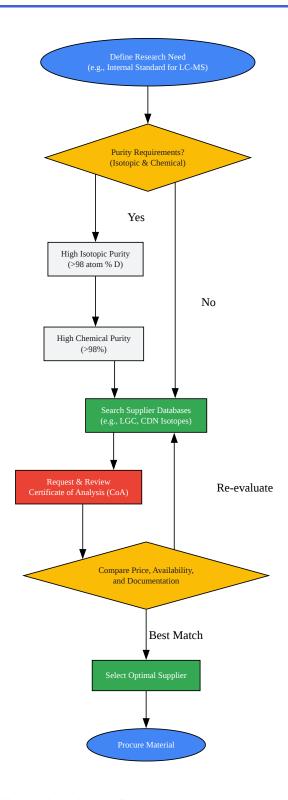


- Supernatant Transfer: Carefully transfer 200 μL of the clear supernatant into an HPLC vial with an insert, avoiding disturbance of the protein pellet.
- Analysis: The samples are now ready for injection into the LC-MS/MS system.

Visualized Workflows and Pathways

The following diagrams, generated using DOT language, illustrate key decision-making processes, experimental workflows, and the biochemical context relevant to NMP-d4 applications.

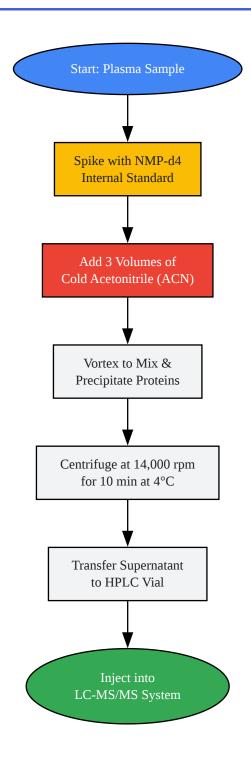




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Caption: Logical workflow for selecting a commercial supplier of NMP-d4.

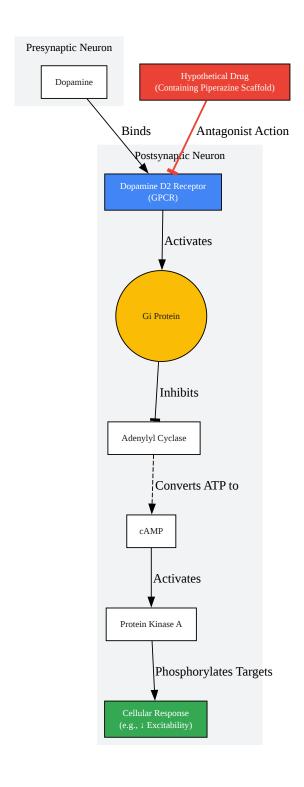




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Caption: Experimental workflow for bioanalytical sample preparation using NMP-d4.





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